

Benzyl but-3-ynylcarbamate molecular weight and formula

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Compound of Interest

Compound Name: *Benzyl but-3-ynylcarbamate*

Cat. No.: B136620

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An In-depth Technical Guide on **Benzyl but-3-ynylcarbamate**

This guide provides essential physicochemical data for **benzyl but-3-ynylcarbamate**, a compound of interest to researchers, scientists, and professionals in the field of drug development. The information is presented in a clear and structured format to facilitate its use in a laboratory and research context.

Physicochemical Properties

The fundamental molecular properties of **benzyl but-3-ynylcarbamate** have been determined as follows.

Property	Value
Molecular Formula	C ₁₂ H ₁₃ NO ₂ [1]
Molecular Weight	203.24 g/mol [1]

Note: The provided data corresponds to the isomer benzyl but-3-yn-2-ylcarbamate, which shares the same molecular formula and weight as **benzyl but-3-ynylcarbamate**[\[1\]](#).

Logical Relationship of Molecular Properties

The relationship between the compound's name and its core molecular properties can be visualized as a direct hierarchy. The chemical name defines the structure, from which the

molecular formula is derived, and subsequently, the molecular weight is calculated.

Benzyl but-3-ynylcarbamate



Molecular Formula:
C₁₂H₁₃NO₂



Molecular Weight:
203.24 g/mol

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Caption: Hierarchical relationship of **benzyl but-3-ynylcarbamate**'s chemical identity.

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References

- 1. chembk.com [chembk.com]
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